An In-depth Technical Guide to Research-Grade Bromochloromethane

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Compound of Interest

Compound Name:	*Bromchlorenone*
CAS No.:	*5579-85-1*
Cat. No.:	*B1330418*

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A Note on Chemical Nomenclature: The initial request for information on "**Bromchlorenone**" did not yield a recognized chemical compound. Based on the available scientific and commercial data, this guide focuses on Bromochloromethane (BCM), a widely used research-grade halogenated organic compound. It is presumed that "**Bromchlorenone**" may have been a transcriptional error.

Introduction to Bromochloromethane

Bromochloromethane, also known as methylene bromochloride or Halon 1011, is a dihalogenated methane derivative with the chemical formula CH_2BrCl.[1] It is a colorless liquid with a sweet, chloroform-like odor.[1] Historically, it saw use as a fire extinguishing agent, particularly in aircraft and portable extinguishers, but its production for this purpose was banned due to its ozone-depleting potential.[2][3] In contemporary research and industrial settings, Bromochloromethane is primarily utilized as a reagent in organic synthesis and as an intermediate in the manufacturing of other chemicals, including pesticides and pharmaceuticals.[4][5]

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PART 1: Commercial Suppliers and Research-Grade Specifications

Procuring high-purity Bromochloromethane is critical for reproducible experimental outcomes. Research-grade BCM is typically offered with purities exceeding 98%. Several reputable chemical suppliers provide this compound, often with detailed certificates of analysis.

Leading Commercial Suppliers

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Supplier	Product Name/Number	Purity/Grade	Notes
Sigma-Aldrich (Merck)	Bromochloromethane, analytical standard (Product Number: 442498)	Analytical Standard	Offered for a broad range of applications including environmental, food and beverage, and pharmaceutical analyses.
Bromochloromethane, contains 100 ppm BHT as inhibitor (Product Number: 135267)	≥99.5%	Stabilized with BHT to prevent degradation. [6]	
Thermo Fisher Scientific (Alfa Aesar/Acros Organics)	Bromochloromethane (Catalog Numbers: AC159130000, etc.)	98%	A common source for general laboratory use.[7][8]
Tokyo Chemical Industry (TCI)	Bromochloromethane (Product No: B0573)	>98.0% (GC)	A well-regarded supplier for organic synthesis reagents.
AccuStandard	Bromochloromethane (Catalog Number: M-502-03-10X)	Certified Reference Material	Provided as a solution in methanol (2.0 mg/mL) for analytical standards.[9]
Anax Laboratories	bromochloromethane (Product Code: Ax-11061)	>96%	A supplier of various chemical reagents. [10]
Simson Pharma Limited	Bromochloromethane (CAT. No : OT2830000)	Custom Synthesis	Offers custom synthesis and provides a Certificate of Analysis.

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Key Specifications for Research-Grade Bromochloromethane

When sourcing Bromochloromethane for research, the following parameters from the supplier's Certificate of Analysis (CoA) should be carefully reviewed:

- Purity: Typically determined by Gas Chromatography (GC). For most synthetic applications, a purity of ≥98% is acceptable. For analytical standards, higher purities are required.
- Identity Confirmation: Verified by techniques such as ^{1}H NMR, Mass Spectrometry, and IR spectroscopy.
- Non-volatile Residue: Important for applications where impurities could interfere with sensitive reactions or analyses.
- Water Content: Usually determined by Karl Fischer titration. Excess water can be detrimental in many organic reactions.
- Inhibitor Content: Some grades of Bromochloromethane contain a stabilizer like Butylated hydroxytoluene (BHT) to prevent decomposition.[6] The presence and concentration of an inhibitor should be noted as it may need to be removed for certain applications.

PART 2: Chemical and Physical Properties

A thorough understanding of the physicochemical properties of Bromochloromethane is essential for its safe handling and effective use in experimental design.

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Property	Value
CAS Number	74-97-5
Molecular Formula	CH_2BrCl[10]
Molecular Weight	129.38 g/mol [10]
Appearance	Colorless to pale-yellow liquid[1]
Odor	Sweet, chloroform-like[1][5]
Density	1.991 g/mL at 25 °C[6]
Boiling Point	68 °C[2][6]
Melting Point	-88 °C[2][6]
Solubility in Water	16.7 g/L[2]
Vapor Pressure	117 mmHg (at 20 °C)[6]
Refractive Index (n20/D)	1.482[6]

Bromochloromethane is a polar compound, which dictates its solubility in various solvents.[4] It is sparingly soluble in water but miscible with many organic solvents like alcohols and ethers.[4]

PART 3: Health, Safety, and Handling

Bromochloromethane is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated laboratory environment.

GHS Hazard Classification

- Acute Toxicity, Inhalation (Category 1 or 4, depending on source): Fatal or harmful if inhaled.[7][11]
- Skin Irritation (Category 2): Causes skin irritation.[7][11]
- Serious Eye Damage/Irritation (Category 1 or 2A): Causes serious eye damage or irritation.[7][11]

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- Mutagenicity (Category 2): Suspected of causing genetic defects.[7]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[7][11]
- Specific Target Organ Toxicity (Repeated Exposure, Category 2): May cause damage to the liver and lungs through prolonged or repeated exposure via inhalation.[7]

Personal Protective Equipment (PPE) and Handling

- Ventilation: Always handle Bromochloromethane in a chemical fume hood to avoid inhalation of vapors.[8][11]
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[11]
- Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat. Avoid contact with skin.[11]
- Respiratory Protection: In case of inadequate ventilation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[7][11]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and certain metals like aluminum and magnesium.[8][11] Keep containers tightly closed and protected from light.[8]

First Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Seek immediate medical attention.[11][12]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][12]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[8][9]

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PART 4: Applications in Research and Synthesis

Bromochloromethane serves as a versatile one-carbon building block in organic synthesis. Its two different halogen atoms allow for selective reactivity in various chemical transformations.

Key Research Applications

- Chloromethylation and Halogen Exchange: It is a reagent for the introduction of the chloromethyl group.[13] The bromine atom is more labile and can be selectively displaced by a nucleophile, leaving the chlorine atom intact for subsequent transformations.
- Precursor to Other Reagents: Bromochloromethane can be used to synthesize other important reagents, such as those used in the Matteson reaction for iterative homologation of boronate esters.[13]
- Synthesis of Biocides and Pharmaceuticals: It is an important intermediate in the synthesis of biocides like 2-(thiocyanomethyl)-thiobenzothiazole (TCMTB) and in the production of various pharmaceutical compounds.[5][14]

Example Synthetic Workflow: Synthesis of an Ether via Williamson Ether Synthesis

This protocol outlines a general procedure for the reaction of an alkoxide with Bromochloromethane to form a chloromethyl ether.

- Preparation of the Alkoxide: In a flame-dried, three-necked flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, dissolve the desired alcohol in a suitable anhydrous solvent (e.g., THF, DMF).
- Add a strong base (e.g., sodium hydride, 1.1 equivalents) portion-wise at 0 °C to deprotonate the alcohol and form the alkoxide.
- Allow the reaction mixture to stir at room temperature for 30 minutes to ensure complete formation of the alkoxide.
- Reaction with Bromochloromethane: Cool the reaction mixture back to 0 °C.

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- Slowly add Bromochloromethane (1.0 equivalent) dropwise via syringe.
- Allow the reaction to warm to room temperature and stir overnight.
- Workup and Purification: Monitor the reaction by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench carefully by the slow addition of water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by flash column chromatography to yield the desired chloromethyl ether.

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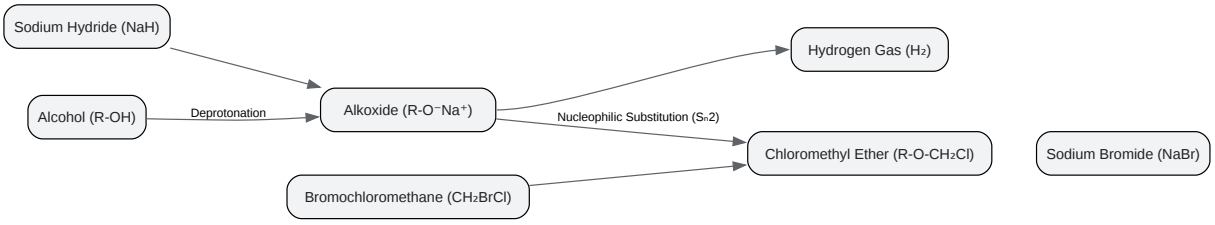

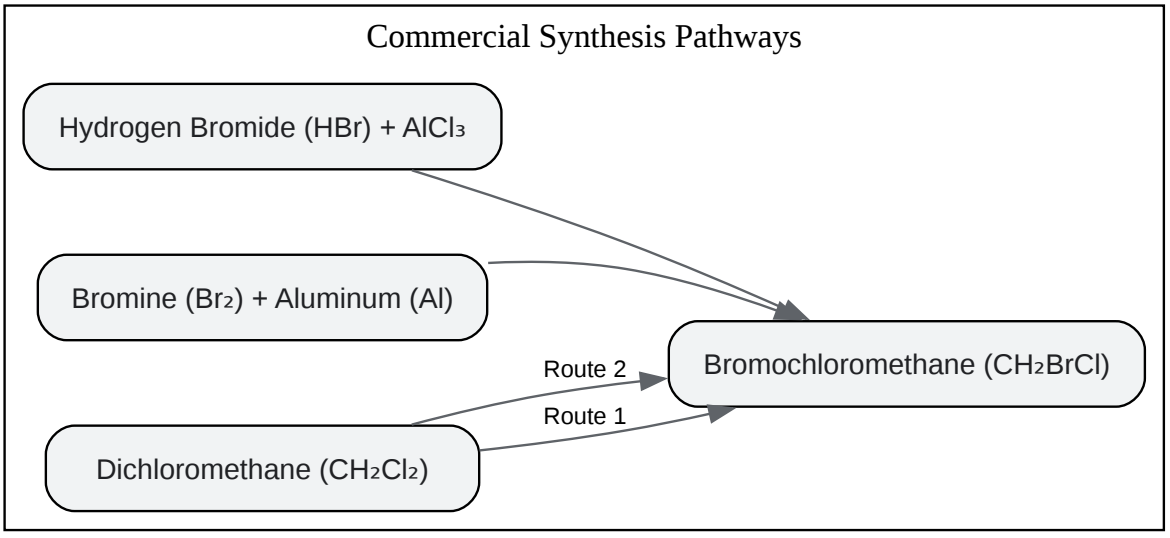

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